

Technical Guide: 1,2-Bis(octyloxy)benzene

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Compound of Interest

Compound Name: 1,2-Bis(octyloxy)benzene

CAS No.: 4956-41-6

Cat. No.: B1607915

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Nomenclature, Synthesis, and Material Applications

Executive Summary

This technical guide provides a rigorous analysis of **1,2-bis(octyloxy)benzene** (commonly referred to as 1,2-dioctoxybenzene). While frequently utilized as a precursor in the synthesis of columnar liquid crystals and ion-selective ionophores, the molecule's nomenclature often suffers from ambiguity in commercial catalogs. This document establishes the definitive IUPAC nomenclature, details a self-validating Williamson ether synthesis protocol, and outlines its critical role in supramolecular chemistry.

Part 1: Nomenclature and Structural Analysis

Definitive IUPAC Derivation

The term "1,2-dioctoxybenzene" is a semi-systematic trade name. For scientific precision and patent literature, the Preferred IUPAC Name (PIN) must be used to describe the substitution of the benzene ring with two complex ether chains.

- Parent Structure: Benzene (

)

- Substituent: Octyloxy group (

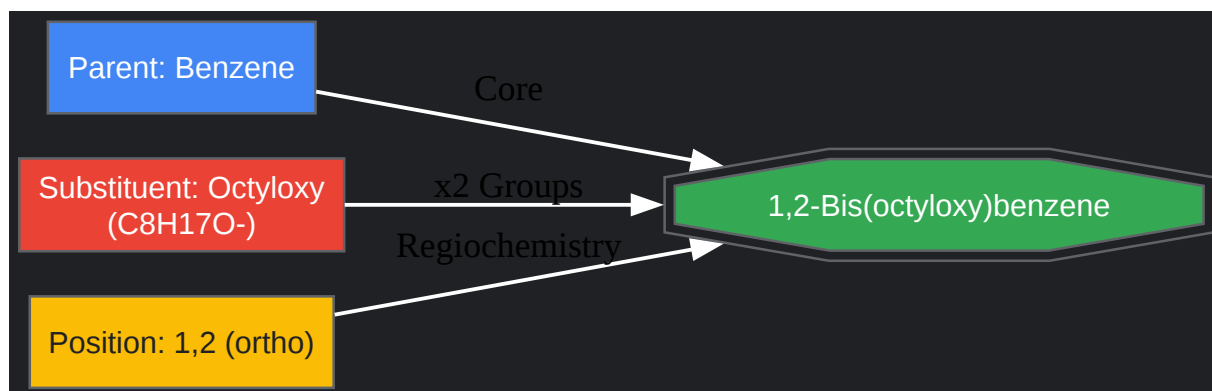
)

- Multiplicative Prefix: "Bis-" is preferred over "di-" when modifying complex substituents (like octyloxy) to avoid ambiguity, although "di-" is accepted in general nomenclature.
- Locants: 1, 2 (indicating ortho substitution).

Correct IUPAC Name: **1,2-Bis(octyloxy)benzene** CAS Registry Number: 4956-41-6

Structural Visualization

The following diagram illustrates the logical breakdown of the nomenclature and the resulting chemical structure.



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Figure 1: IUPAC nomenclature derivation logic for **1,2-bis(octyloxy)benzene**.

Part 2: Physicochemical Properties[1]

The molecule exhibits properties characteristic of long-chain dialkoxybenzenes, serving as a "soft" lipophilic core for larger supramolecular assemblies.

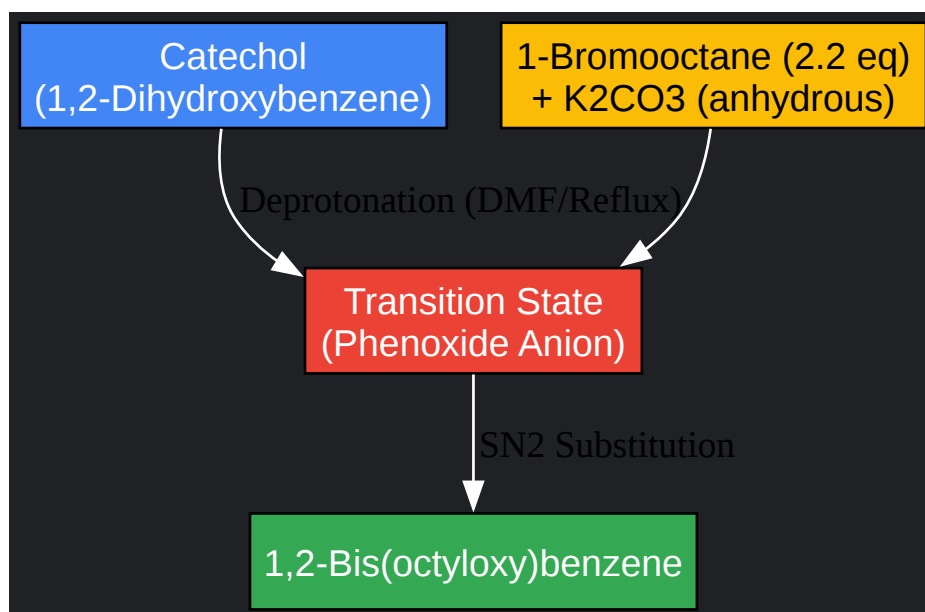
Property	Value / Description
Molecular Formula	
Molecular Weight	334.54 g/mol
Physical State	Low-melting solid or viscous liquid (dependent on purity)
Solubility	Soluble in , DCM, Toluene; Insoluble in Water
Refractive Index	~ (estimated)
Key Spectroscopic Signature	-NMR: Triplet at ppm ()

Part 3: Synthetic Methodology

Reaction Pathway: Williamson Ether Synthesis

The most robust synthesis involves the double alkylation of catechol (1,2-dihydroxybenzene) using 1-bromooctane under basic conditions. This

reaction requires careful control of the base and solvent to prevent mono-alkylation or oxidation of the catechol substrate.



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Figure 2: Synthetic pathway via Williamson Ether Synthesis.

Step-by-Step Protocol

Objective: Synthesize 10g of **1,2-bis(octyloxy)benzene**.

Reagents:

- Catechol (1,2-dihydroxybenzene): 1.0 eq
- 1-Bromooctane: 2.5 eq (Excess ensures complete bis-alkylation)
- Potassium Carbonate (): 3.0 eq (Anhydrous, ground to powder)
- Solvent: DMF (N,N-Dimethylformamide) or Acetonitrile. Note: DMF accelerates the reaction due to high polarity but is harder to remove.

Procedure:

- Setup: Equip a 250mL Round Bottom Flask (RBF) with a magnetic stir bar and a reflux condenser. Flush with Nitrogen (

) to prevent catechol oxidation.

- Solvation: Dissolve Catechol (1.0 eq) in DMF (50 mL).

- Deprotonation: Add

(3.0 eq) slowly. The solution may darken slightly due to phenoxide formation. Stir at room temperature for 15 minutes.

- Alkylation: Add 1-bromooctane (2.5 eq) via syringe.

- Reflux: Heat the mixture to 80-90°C (if using DMF) or reflux (if using Acetonitrile) for 12–24 hours.

- Self-Validating Step (TLC): Monitor reaction using TLC (Hexane:Ethyl Acetate 9:1). The starting material (Catechol) is highly polar (low

); the product is non-polar (high

). The reaction is complete when the baseline spot disappears.

- Workup:

- Cool to room temperature.

- Pour mixture into 300mL ice-cold water (precipitates the organic product and dissolves inorganic salts).

- Extract with Dichloromethane (DCM) (mL).

- Wash combined organic layers with 1M NaOH (to remove unreacted catechol) followed by Brine.

- Dry over

, filter, and concentrate in vacuo.

- Purification: Recrystallize from Ethanol or cold Methanol to yield white/off-white crystals.

Part 4: Applications in Material Science[5]

Liquid Crystal Mesogens

1,2-Bis(octyloxy)benzene serves as a flexible "wing" component in discotic liquid crystals. The long alkyl chains induce the necessary disorder to lower melting points, allowing the formation of stable mesophases (nematic or columnar) when attached to rigid aromatic cores (e.g., triphenylene or phthalocyanine derivatives).

Ion-Selective Electrodes (Ionophores)

The oxygen atoms in the 1,2-position (veratrole motif) can act as weak donor sites for metal cations. When incorporated into macrocycles (crown ethers), this unit enhances solubility in polymeric membranes used for potentiometric sensors (ISEs), particularly for detecting Potassium (

) or Sodium (

) in biological fluids.

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